

Validating STF-118804's Anti-Tumor Activity In Vivo: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: STF-118804

Cat. No.: B1684562

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For researchers and drug development professionals, this guide provides an objective comparison of the in vivo anti-tumor activity of **STF-118804**, a novel and highly specific inhibitor of nicotinamide phosphoribosyltransferase (NAMPT). The following sections detail its mechanism of action, comparative efficacy against other NAMPT inhibitors and standard-of-care treatments, and comprehensive experimental protocols.

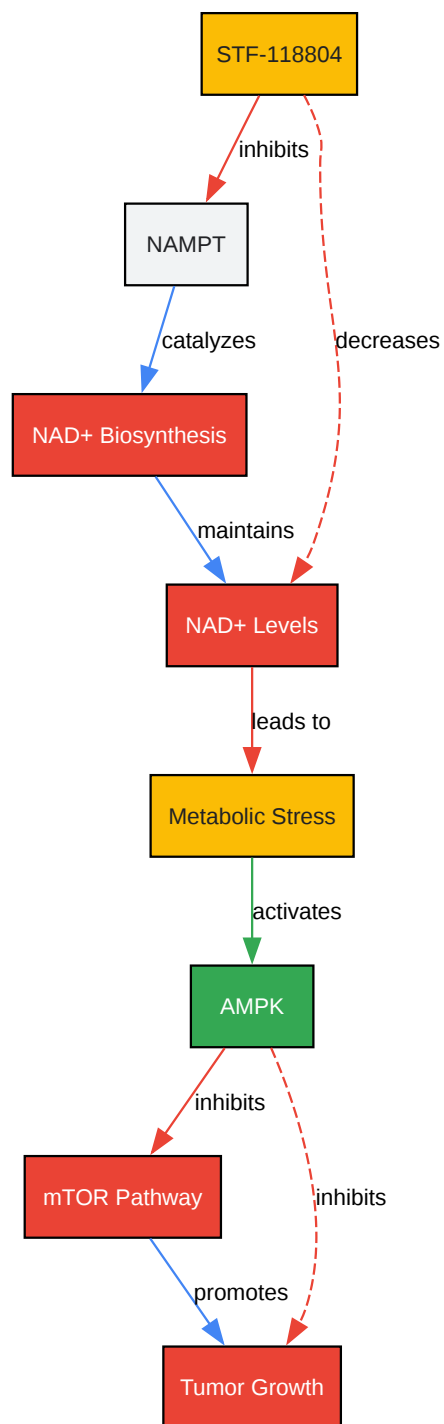
Mechanism of Action: Targeting Cancer Metabolism

STF-118804 exerts its anti-tumor effects by inhibiting NAMPT, the rate-limiting enzyme in the salvage pathway of nicotinamide adenine dinucleotide (NAD⁺) biosynthesis.^{[1][2]} This inhibition leads to a cascade of events within cancer cells:

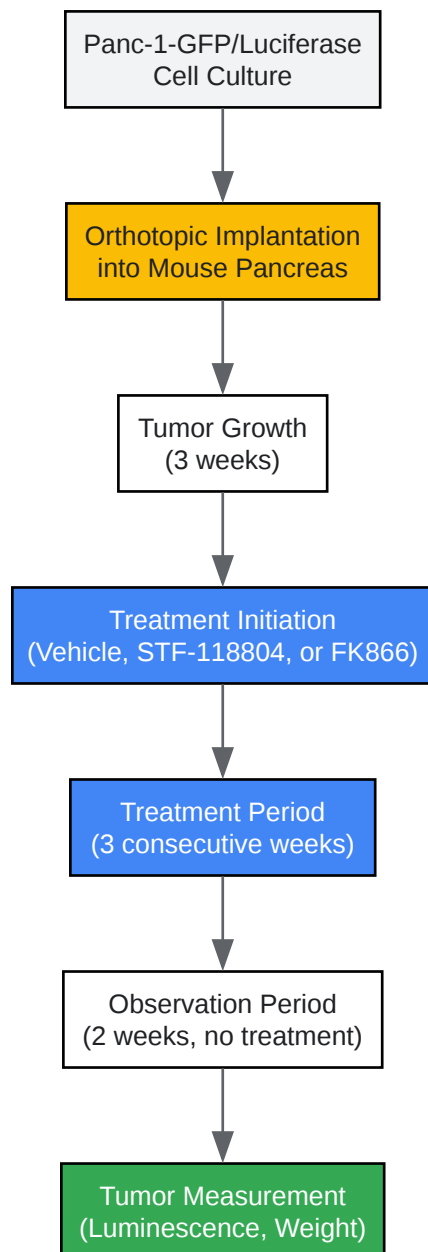
- **NAD⁺ Depletion:** **STF-118804** causes a significant drop in intracellular NAD⁺ levels, a critical coenzyme for numerous metabolic and signaling processes.^{[1][3]}
- **Metabolic Collapse:** The depletion of NAD⁺ disrupts cellular metabolism, leading to decreased glucose uptake, lactate excretion, and ATP levels.^{[1][4]}
- **AMPK Activation and mTOR Inhibition:** The resulting energy stress activates AMP-activated protein kinase (AMPK), a key sensor of cellular energy status.^{[1][5]} Activated AMPK, in turn, inhibits the mammalian target of rapamycin (mTOR) pathway, a central regulator of cell growth and proliferation.^{[1][6]}

This targeted approach effectively starves cancer cells of the energy required for their rapid growth and survival.

STF-118804 Mechanism of Action



Orthotopic Pancreatic Cancer Model Workflow



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